

Physicochemical Characterization of PPG-2 Hydroxyethyl Cocamide: A Technical Guide

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Compound of Interest

Compound Name: PPG-2 Hydroxyethyl cocamide

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Abstract

PPG-2 Hydroxyethyl Cocamide is a non-ionic surfactant widely utilized in the cosmetic and personal care industries for its emulsifying, thickening, and foam-boosting properties.^{[1][2][3]} A thorough understanding of its physicochemical characteristics is paramount for formulation development, quality control, and ensuring product stability and performance. This technical guide provides a comprehensive overview of the key physicochemical parameters of **PPG-2 Hydroxyethyl Cocamide**, detailed experimental protocols for their determination, and a logical workflow for its complete characterization.

Physicochemical Properties

The fundamental physicochemical properties of **PPG-2 Hydroxyethyl Cocamide** are summarized in the table below. These values represent typical specifications and may vary slightly depending on the specific grade and manufacturer.

Property	Value
Chemical Name	Poly(oxy(methyl-1,2-ethanediyl)), .alpha.-hydro-.omega.-hydroxy-, ether with (2-hydroxyethyl)coco amides
INCI Name	PPG-2 Hydroxyethyl Cocamide
CAS Number	68155-09-09
Molecular Formula	C23H47NO5 (representative)
Molecular Weight	417-430 g/mol
Appearance	Clear to pale yellow, viscous liquid or semi-solid paste[3][4]
Odor	Mild, characteristic fatty odor
Solubility	Soluble in water and surfactant systems; dispersible in alcohols.
Viscosity	High (Specific values are concentration and temperature dependent)
Melting Point	~20-30°C
Boiling Point	>150°C
Density	~0.95 - 1.00 g/cm ³
pH (as is)	6.5 - 7.5
HLB Value	(Not explicitly found in searches, but expected to be in the range for O/W emulsifiers, likely 8-18)

Experimental Protocols

A comprehensive physicochemical characterization of **PPG-2 Hydroxyethyl Cocamide** involves a suite of analytical techniques. The following section details the methodologies for key experiments.

Physical Properties

2.1.1. Appearance and Odor

- Objective: To determine the physical state, color, and clarity of the substance at ambient temperature.
- Methodology:
 - Visually inspect a sample of **PPG-2 Hydroxyethyl Cocamide** in a clear, colorless container under good lighting conditions.
 - Record the physical state (e.g., viscous liquid, semi-solid paste).
 - Describe the color (e.g., colorless, pale yellow, amber).
 - Note the clarity (e.g., clear, hazy, opaque).
 - Carefully waft the vapors towards the nose to assess the odor and describe it (e.g., odorless, mild, characteristic).

2.1.2. Solubility

- Objective: To determine the solubility of **PPG-2 Hydroxyethyl Cocamide** in various solvents.
- Methodology (based on OECD Guideline 105):
 - Prepare a series of vials containing a known volume (e.g., 10 mL) of different solvents (e.g., deionized water, ethanol, isopropanol, mineral oil).
 - Incrementally add a known weight of **PPG-2 Hydroxyethyl Cocamide** to each vial.
 - After each addition, securely cap the vial and agitate it vigorously for a set period (e.g., 1 minute) at a controlled temperature (e.g., 25°C).
 - Visually inspect the solution for any undissolved material.
 - The solubility is expressed as the maximum amount of solute that dissolves in a given amount of solvent to form a saturated solution.

2.1.3. Viscosity

- Objective: To measure the resistance to flow of **PPG-2 Hydroxyethyl Cocamide**.
- Methodology (based on ASTM D445):
 - Use a rotational viscometer (e.g., Brookfield type) equipped with a suitable spindle.
 - Bring the sample to a constant temperature (e.g., 25°C) in a thermostatically controlled water bath.
 - Immerse the spindle into the sample up to the marked level.
 - Measure the torque required to rotate the spindle at a series of known speeds.
 - The viscosity in centipoise (cP) or Pascal-seconds (Pa·s) is calculated from the torque reading, spindle geometry, and rotational speed.

2.1.4. pH Determination

- Objective: To measure the acidity or alkalinity of **PPG-2 Hydroxyethyl Cocamide**.
- Methodology:
 - Calibrate a pH meter using standard buffer solutions (pH 4, 7, and 10).
 - If the sample is a liquid, directly immerse the pH electrode into the undiluted sample.
 - If the sample is a semi-solid, prepare a 10% aqueous solution.
 - Record the pH reading once it has stabilized.

Spectroscopic and Chromatographic Analysis

2.2.1. Fourier Transform Infrared (FTIR) Spectroscopy

- Objective: To identify the functional groups present in the **PPG-2 Hydroxyethyl Cocamide** molecule.

- Methodology:
 - Obtain the FTIR spectrum of the sample using an Attenuated Total Reflectance (ATR) accessory.
 - Apply a small amount of the sample directly onto the ATR crystal.
 - Record the spectrum over a range of 4000-400 cm^{-1} .
- Expected Spectral Features:
 - $\sim 3300 \text{ cm}^{-1}$ (broad): O-H stretching vibration from the hydroxyl groups and N-H stretching of the amide.
 - $\sim 2850\text{-}2960 \text{ cm}^{-1}$: C-H stretching vibrations of the aliphatic chains.
 - $\sim 1640 \text{ cm}^{-1}$: C=O stretching vibration (Amide I band).
 - $\sim 1550 \text{ cm}^{-1}$: N-H bending vibration (Amide II band).
 - $\sim 1100 \text{ cm}^{-1}$: C-O stretching vibrations of the ether linkages in the polypropylene glycol chain.

2.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the detailed molecular structure of **PPG-2 Hydroxyethyl Cocamide**.
- Methodology:
 - Dissolve a small amount of the sample in a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
 - Acquire ^1H and ^{13}C NMR spectra using a high-resolution NMR spectrometer.
- Expected ^1H NMR Chemical Shifts (δ , ppm):
 - $\sim 0.8\text{-}0.9$: Terminal methyl protons of the fatty acid chain.
 - $\sim 1.1\text{-}1.4$: Methylene protons of the polypropylene glycol chain and the fatty acid chain.

- ~2.2-2.4: Methylene protons adjacent to the amide carbonyl group.
- ~3.3-3.7: Protons of the polypropylene glycol backbone and the hydroxyethyl group.
- Expected ^{13}C NMR Chemical Shifts (δ , ppm):
 - ~14: Terminal methyl carbon of the fatty acid chain.
 - ~22-32: Methylene carbons of the fatty acid chain.
 - ~70-75: Carbons of the polypropylene glycol backbone.
 - ~173: Carbonyl carbon of the amide group.

2.2.3. High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

- Objective: To separate and identify the components of the **PPG-2 Hydroxyethyl Cocamide** mixture and to determine its purity.
- Methodology:
 - Column: C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 μm).
 - Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid.
 - Gradient Program: Start with a high percentage of A, and gradually increase the percentage of B over the run time.
 - Flow Rate: 1.0 mL/min.
 - Detection: Electrospray ionization (ESI) in positive ion mode coupled to a mass spectrometer (MS).
 - MS Analysis: Scan for a mass range that includes the expected molecular weights of the components.

2.2.4. Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To analyze the fatty acid composition after hydrolysis and to detect any volatile impurities.
- Methodology:
 - Derivatization: Hydrolyze the amide bond and esterify the resulting fatty acids to their corresponding fatty acid methyl esters (FAMES).
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
 - Injector Temperature: 250°C.
 - Oven Temperature Program: Start at a low temperature (e.g., 100°C), ramp up to a high temperature (e.g., 300°C).
 - Carrier Gas: Helium.
 - Detection: Electron ionization (EI) mass spectrometry.

Thermal Analysis

2.3.1. Thermogravimetric Analysis (TGA)

- Objective: To evaluate the thermal stability and decomposition profile of **PPG-2 Hydroxyethyl Cocamide**.
- Methodology:
 - Place a small, accurately weighed sample into a TGA pan.
 - Heat the sample at a constant rate (e.g., 10°C/min) under a controlled atmosphere (e.g., nitrogen).
 - Record the weight loss as a function of temperature.

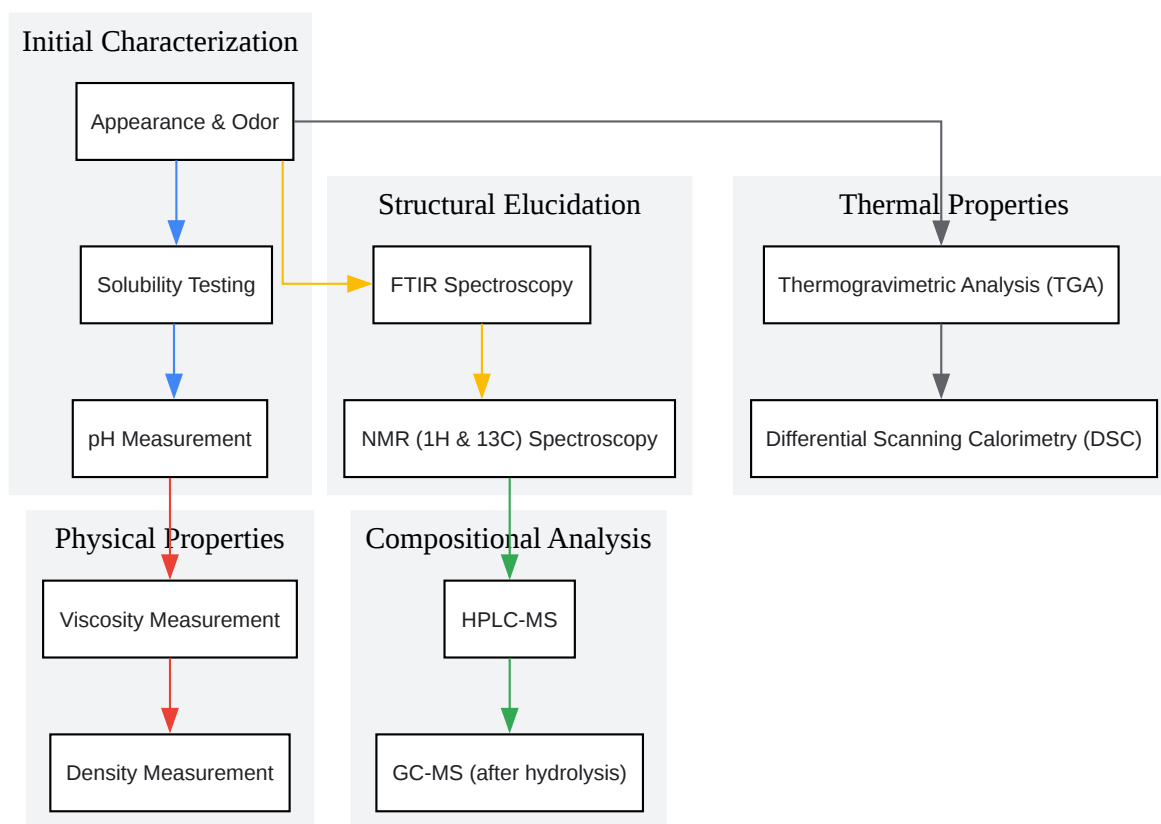
2.3.2. Differential Scanning Calorimetry (DSC)

- Objective: To determine thermal transitions such as the glass transition temperature (T_g) and melting point (T_m).

- Methodology:
 - Seal a small, accurately weighed sample in a DSC pan.
 - Heat the sample at a controlled rate (e.g., 10°C/min) and then cool it at the same rate.
 - Record the heat flow into or out of the sample as a function of temperature.

Characterization Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of **PPG-2 Hydroxyethyl Cocamide**.



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Caption: Physicochemical characterization workflow for **PPG-2 Hydroxyethyl Cocamide**.

Conclusion

The comprehensive physicochemical characterization of **PPG-2 Hydroxyethyl Cocamide** is essential for its effective and safe use in various formulations. The methodologies and workflow presented in this guide provide a robust framework for researchers, scientists, and drug development professionals to thoroughly assess the quality, purity, and performance-related attributes of this versatile non-ionic surfactant. Adherence to standardized protocols ensures data reliability and comparability, which are critical in a research and development setting.

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